

# Technical Support Center: Managing Guanidine Thiocyanate Contamination in RNA Samples

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## Compound of Interest

Compound Name: Guanidine thiocyanate

Cat. No.: B014930

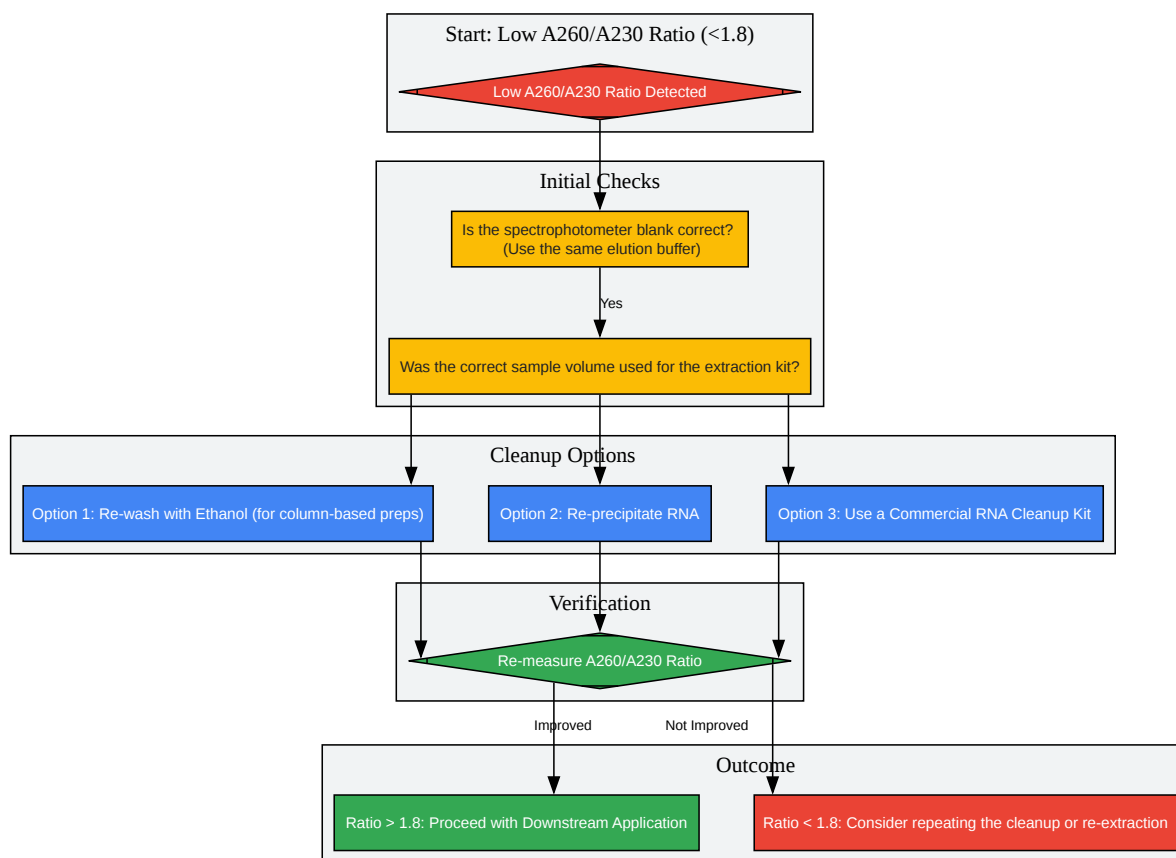
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and remove **guanidine thiocyanate** contamination from their RNA samples. **Guanidine thiocyanate** is a strong chaotropic salt widely used in RNA extraction protocols to denature proteins and inactivate RNases[1][2][3]. However, its carryover into the final RNA sample can inhibit downstream enzymatic reactions and interfere with accurate quantification[1][4].

## Troubleshooting Guide: Low A260/A230 Ratio

A common indicator of **guanidine thiocyanate** contamination is a low A260/A230 ratio, which should ideally be between 2.0 and 2.2 for pure RNA[5][6]. If you encounter a low A260/A230 ratio, follow this troubleshooting guide.

## Diagram: Troubleshooting Workflow for Guanidine Thiocyanate Contamination



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## Contact

Address: 3281 E Guasti Rd

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